

In-Depth Technical Guide: Spectroscopic and Synthetic Profile of Fmoc-Glu(OMe)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-Glu(OMe)-OH**

Cat. No.: **B613424**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodology for $\text{Na}-(9\text{-Fluorenylmethoxycarbonyl})\text{-L-glutamic acid } \gamma\text{-methyl ester}$, commonly known as **Fmoc-Glu(OMe)-OH**. This valuable amino acid derivative is a key building block in solid-phase peptide synthesis (SPPS) for the introduction of glutamic acid residues with a protected side-chain carboxyl group.

Physicochemical and Spectroscopic Data Summary

Fmoc-Glu(OMe)-OH is a white to off-white solid with the molecular formula $\text{C}_{21}\text{H}_{21}\text{NO}_6$ and a molecular weight of 383.39 g/mol .^{[1][2]} The compound is typically stored at -20°C for long-term stability. Key physical and spectroscopic data are summarized in the tables below for easy reference.

Table 1: Physical Properties of **Fmoc-Glu(OMe)-OH**

Property	Value
Molecular Formula	C ₂₁ H ₂₁ NO ₆
Molecular Weight	383.39 g/mol
Appearance	White to off-white solid
Melting Point	110 - 120 °C
Storage Temperature	-20°C

Table 2: ¹H NMR Spectroscopic Data for **Fmoc-Glu(OMe)-OH**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available in search results			

Table 3: ¹³C NMR Spectroscopic Data for **Fmoc-Glu(OMe)-OH**

Chemical Shift (ppm)	Assignment
Data not available in search results	

Table 4: IR Spectroscopic Data for **Fmoc-Glu(OMe)-OH**

Wavenumber (cm ⁻¹)	Assignment
Data not available in search results	

Table 5: Mass Spectrometry Data for **Fmoc-Glu(OMe)-OH**

Ion	Calculated m/z	Observed m/z
[M+H] ⁺	384.14	Data not available in search results
[M+Na] ⁺	406.12	Data not available in search results
[M-H] ⁻	382.13	Data not available in search results

Note: The spectroscopic data (NMR, IR, MS) with specific peak assignments for **Fmoc-Glu(OMe)-OH** were not explicitly available in the provided search results. The tables are formatted for the inclusion of such data when obtained.

Experimental Protocols

A detailed experimental protocol for the synthesis of **Fmoc-Glu(OMe)-OH** is crucial for its successful application in research and development. The following procedure is based on a method described in the chemical literature.[\[3\]](#)

Synthesis of Fmoc-Glu(OMe)-OH from Fmoc-L-glutamic acid 5-tert-butyl ester

This synthetic route involves the deprotection of the tert-butyl ester group from a suitable precursor.

Materials:

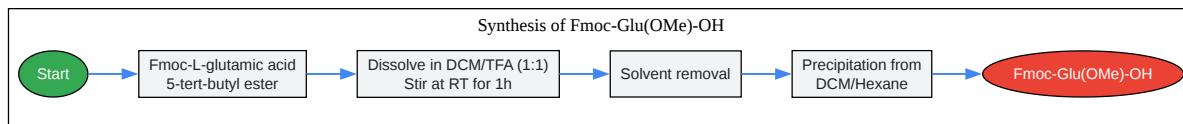
- Fmoc-L-glutamic acid 5-tert-butyl ester
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Hexane

Procedure:

- Dissolve 1 equivalent of Fmoc-L-glutamic acid 5-tert-butyl ester in a 1:1 mixture of dichloromethane (DCM) and trifluoroacetic acid (TFA) (10 mL per mmol of starting material).
- Stir the solution at room temperature for 1 hour, observing the evolution of gas.
- Once the reaction is complete (cessation of gas evolution), remove the solvent under reduced pressure.
- The resulting oily residue is taken up in a minimal amount of DCM.
- Precipitate the product by adding hexane.
- Collect the resulting white precipitate, which is the desired **Fmoc-Glu(OMe)-OH**.^[3]
- The product can be further purified by recrystallization or chromatography if necessary.

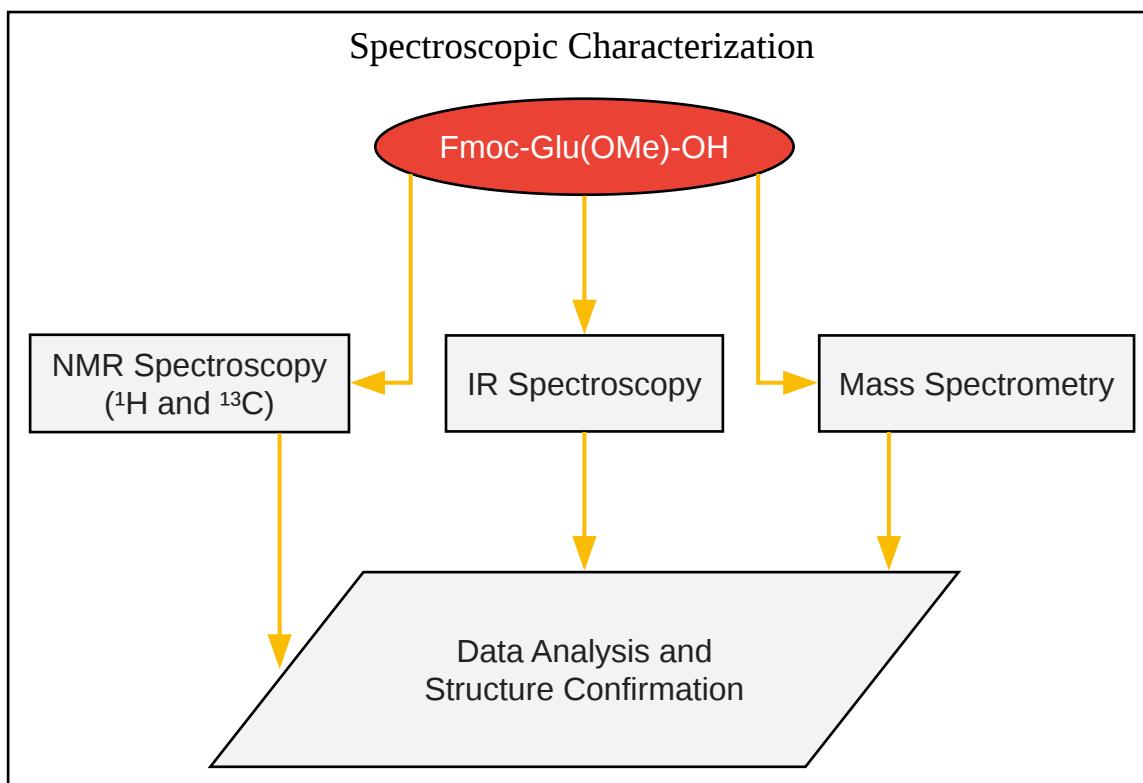
Workflow and Methodological Diagrams

To visually represent the processes involved in the synthesis and characterization of **Fmoc-Glu(OMe)-OH**, the following diagrams have been generated using the DOT language.



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Caption: Synthetic workflow for **Fmoc-Glu(OMe)-OH**.



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Caption: Characterization workflow for **Fmoc-Glu(OMe)-OH**.

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References

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